

# 1,3-Dimethyl-5-hydroxyuracil CAS number and molecular structure

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## Compound of Interest

Compound Name: 1,3-Dimethyl-5-hydroxyuracil

Cat. No.: B1347179

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## In-Depth Technical Guide: 1,3-Dimethyl-5-hydroxyuracil

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3-Dimethyl-5-hydroxyuracil**, including its chemical identity, molecular structure, physicochemical properties, a proposed synthetic protocol, and a discussion of its potential biological relevance based on related compounds.

## Chemical Identity and Molecular Structure

CAS Number: 20406-86-4, 408335-42-2[[1](#)]

Molecular Formula: C<sub>6</sub>H<sub>8</sub>N<sub>2</sub>O<sub>3</sub>

IUPAC Name: 5-hydroxy-1,3-dimethylpyrimidine-2,4(1H,3H)-dione

Synonyms: **1,3-Dimethyl-5-hydroxyuracil**

Molecular Structure:

- SMILES: CN1C=C(C(=O)N(C1=O)C)O

The molecular structure of **1,3-Dimethyl-5-hydroxyuracil** consists of a pyrimidine-2,4-dione ring (uracil) with methyl groups attached to both nitrogen atoms (at positions 1 and 3) and a hydroxyl group at position 5.

## Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **1,3-Dimethyl-5-hydroxyuracil**.

Property	Value	Source
Molecular Weight	156.14 g/mol	PubChem[2]
XLogP3	-0.8	PubChem[2]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	0	PubChem
Exact Mass	156.05349212 g/mol	PubChem[2]
Monoisotopic Mass	156.05349212 g/mol	PubChem[2]
Topological Polar Surface Area	60.9 Å <sup>2</sup>	PubChem[2]
Heavy Atom Count	11	PubChem
Complexity	246	PubChem[2]

## Experimental Protocols

A detailed, peer-reviewed synthesis protocol for **1,3-Dimethyl-5-hydroxyuracil** is not readily available in the public domain. However, based on the known reactivity of related compounds, a plausible synthetic route can be proposed starting from the commercially available precursor, 1,3-dimethyluracil. The key transformation is the hydroxylation of the C5-position of the uracil ring. One documented method for a similar transformation involves the reaction of 1,3-dimethyluracil with the sulphate radical (SO<sub>4</sub><sup>-</sup>).[3]

## Proposed Synthesis of **1,3-Dimethyl-5-hydroxyuracil** from 1,3-Dimethyluracil

This proposed protocol is based on the radical-mediated hydroxylation of the uracil ring and should be adapted and optimized under appropriate laboratory conditions.

### Materials:

- 1,3-Dimethyluracil
- Potassium persulfate ( $K_2S_2O_8$ )
- t-Butanol
- Deionized water
- High-performance liquid chromatography (HPLC) system for purification
- NMR spectrometer and mass spectrometer for characterization

### Procedure:

- Reaction Setup: In a suitable reaction vessel, dissolve 1,3-dimethyluracil in a mixture of deionized water and t-butanol.
- Radical Generation: Add potassium persulfate to the solution. The reaction can be initiated by photolysis (UV irradiation) or thermolysis to generate the sulphate radical ( $SO_4^-$ ).
- Reaction: The sulphate radical will react with 1,3-dimethyluracil, leading to the formation of a C(5)-OH adduct radical.<sup>[3]</sup> This intermediate is then converted to **1,3-dimethyl-5-hydroxyuracil**.
- Monitoring: The progress of the reaction should be monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or HPLC.
- Work-up: Once the reaction is complete, the solvent should be removed under reduced pressure.

- Purification: The crude product should be purified using column chromatography or preparative HPLC to isolate **1,3-Dimethyl-5-hydroxyuracil**.
- Characterization: The structure and purity of the final product should be confirmed by NMR spectroscopy (<sup>1</sup>H and <sup>13</sup>C) and mass spectrometry.

## Biological Activity and Signaling Pathways

There is currently a lack of specific data on the biological activity and involvement in signaling pathways of **1,3-Dimethyl-5-hydroxyuracil**. However, the biological roles of the parent compound, 5-hydroxyuracil, and the general effects of N-methylation of uracil derivatives can provide some context for its potential biological relevance.

### 5-Hydroxyuracil:

5-Hydroxyuracil is a known product of oxidative DNA damage, arising from the deamination of cytosine.<sup>[4]</sup> It is recognized by DNA repair enzymes, and its presence in DNA can have mutagenic potential.<sup>[4]</sup> Studies have shown that 5-hydroxyuracil can form stable base pairs with all four canonical DNA bases, which may contribute to its role in mutagenesis.<sup>[5]</sup> Human uracil DNA N-glycosylase has been shown to excise 5-hydroxyuracil from DNA.<sup>[6]</sup> The incision activity for 5-hydroxyuracil has been observed to vary in different grades of non-muscle-invasive bladder cancer, suggesting a potential role in cancer biology.<sup>[7]</sup>

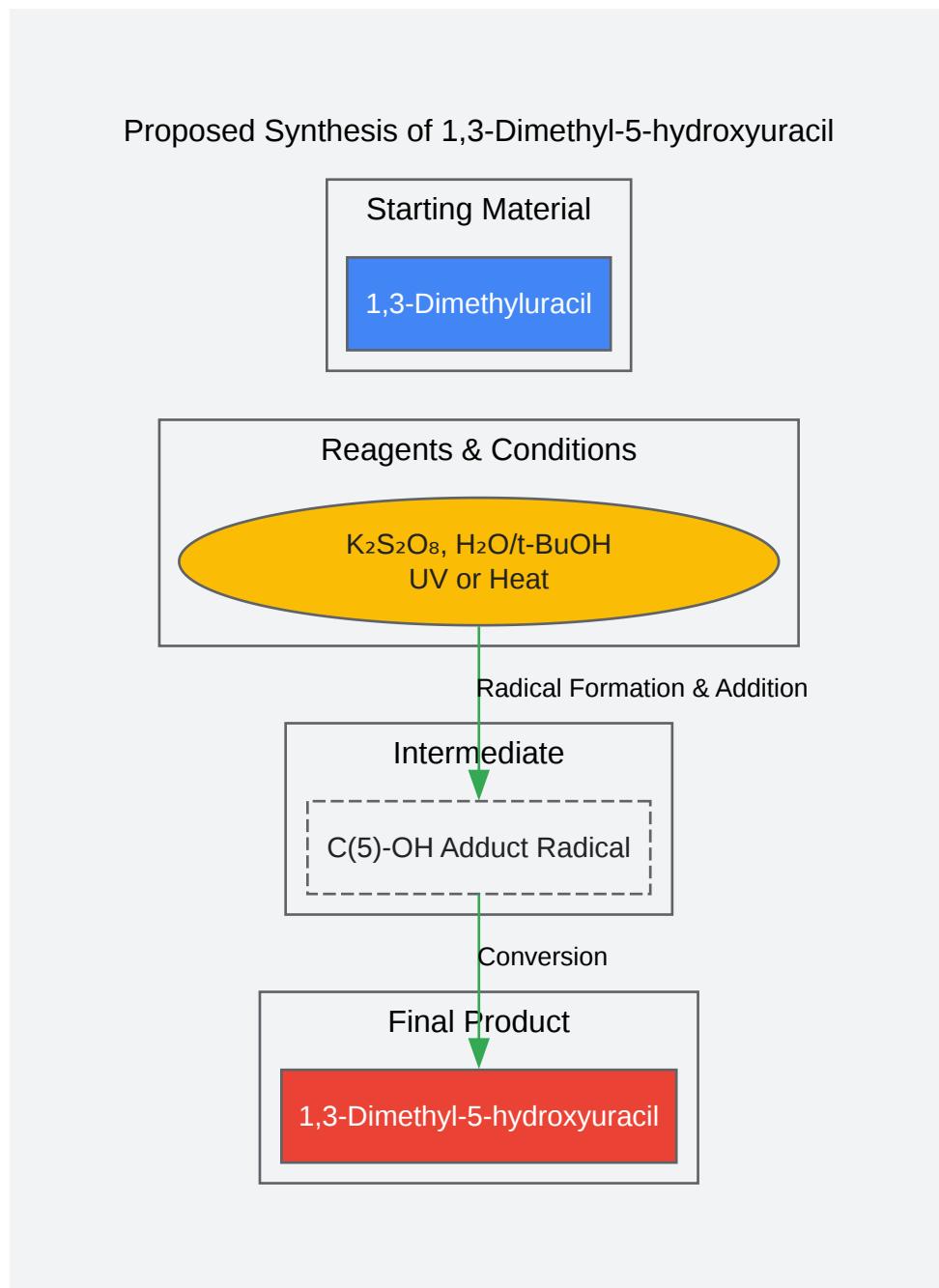
### N-Methylated Uracils:

N-methylation of uracil and its derivatives is a common modification that can significantly alter their biological properties. Methylation can affect the compound's solubility, membrane permeability, and interaction with biological targets.<sup>[8]</sup> Methylated uracil derivatives are a class of compounds with a wide range of therapeutic applications, including anticancer and antiviral activities.<sup>[9]</sup> For example, 6-methyluracil is used in medicine to improve tissue metabolism and regeneration.<sup>[10]</sup> The methylation of uracil at the C5 position to form thymine is a crucial step in DNA biosynthesis.<sup>[11]</sup>

Disclaimer: The biological activities described above pertain to related compounds and should not be directly attributed to **1,3-Dimethyl-5-hydroxyuracil** without specific experimental evidence.

## Visualizations

The following diagram illustrates the proposed synthetic pathway for **1,3-Dimethyl-5-hydroxyuracil**.



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Caption: Proposed synthesis of **1,3-Dimethyl-5-hydroxyuracil**.

## Safety and Handling

Specific toxicity data for **1,3-Dimethyl-5-hydroxyuracil** is not available. However, as with any chemical compound, it should be handled with care in a laboratory setting. General safety precautions for related N-methylated uracils include wearing personal protective equipment (gloves, lab coat, and safety glasses), avoiding inhalation of dust, and ensuring adequate ventilation.[12] For compounds like 5-Fluorouracil, which is a potent therapeutic agent, specific handling procedures are required to avoid exposure. It is recommended to consult the Safety Data Sheet (SDS) from the supplier for specific handling and disposal information.

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